

An In-depth Technical Guide to Sodium Myristate: Surfactant Characteristics and Classification

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Sodium myristate, >=99%

CAS No.: 822-12-8

Cat. No.: B148147

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Abstract

Sodium myristate, the sodium salt of myristic acid, is a pivotal anionic surfactant with extensive applications across the pharmaceutical, cosmetic, and personal care industries.[1] Its value is derived from its amphiphilic nature, which enables it to reduce surface tension, stabilize emulsions, and act as a cleansing and foaming agent.[2][3] This technical guide provides a comprehensive analysis of sodium myristate's core surfactant characteristics, classification, and behavior in solution. It is intended for researchers, scientists, and drug development professionals, offering in-depth theoretical insights alongside practical experimental protocols for its characterization. We will explore its molecular structure, mechanism of action, critical physicochemical properties, and its role in advanced applications such as drug delivery systems.

Introduction: The Molecular and Functional Identity of Sodium Myristate

Sodium myristate (CAS 822-12-8), systematically named sodium tetradecanoate, is the salt derived from myristic acid, a 14-carbon saturated fatty acid.[2] Its chemical formula is $C_{14}H_{27}NaO_2$. [1] The significance of sodium myristate in formulation science stems from its identity as a surfactant, or surface active agent.[4]

At its core, the functionality of sodium myristate is dictated by its amphiphilic molecular structure. This structure consists of two distinct moieties:

- A Hydrophilic "Head": A negatively charged carboxylate group ($-\text{COO}^- \text{Na}^+$) that is attracted to water and other polar substances.
- A Hydrophobic "Tail": A 14-carbon alkyl chain ($\text{CH}_3(\text{CH}_2)_{12}$) that is repelled by water and attracted to nonpolar substances like oils and lipids.[5]

This dual nature is the cornerstone of its surface-active properties, allowing it to orient itself at interfaces between immiscible phases, such as oil and water, thereby reducing interfacial tension and enabling the formation of stable emulsions.[3][6]

Figure 1: Amphiphilic structure of sodium myristate.

Classification of Sodium Myristate as an Anionic Surfactant

Surfactants are broadly classified based on the electrical charge of their hydrophilic head group.[7] Sodium myristate is unequivocally classified as an anionic surfactant.[8][9]

Upon dissolution in an aqueous medium, the sodium salt dissociates, yielding a sodium cation (Na^+) and a myristate anion ($\text{C}_{13}\text{H}_{27}\text{COO}^-$). The myristate anion is the surface-active species, carrying a net negative charge on its carboxylate head.[4] This negative charge is fundamental to its mechanism of action. When introduced into a system containing particulate soil on a substrate, the anionic heads adsorb onto both the soil and the substrate, imparting a negative charge to both. This results in electrostatic repulsion, which lifts the soil from the surface and suspends it within the bulk solution, preventing redeposition.[4][10]

Anionic surfactants like sodium myristate are prized for their excellent cleansing and foaming properties, making them primary components in detergents, soaps, and shampoos.[1][4]

Core Surfactant Characteristics and Physicochemical Properties

The efficacy and application of sodium myristate are defined by a set of key quantitative parameters. Understanding these characteristics is critical for formulation design and predicting

performance.

Critical Micelle Concentration (CMC)

In an aqueous solution, as the concentration of sodium myristate increases, the individual surfactant molecules (unimers) initially populate the air-water interface, progressively lowering the surface tension. However, once the interface becomes saturated, a phenomenon known as self-assembly or micellization occurs.^[10] Above a specific concentration—the Critical Micelle Concentration (CMC)—the unimers spontaneously aggregate to form spherical structures called micelles.^[11]

In a micelle, the hydrophobic tails orient inwards, creating a nonpolar core, while the hydrophilic heads form an outer shell, remaining in contact with the aqueous phase.^[10] This process is entropically driven, as it sequesters the hydrophobic tails from water, minimizing the disruption of water's hydrogen-bonding network. The CMC is a crucial parameter because it represents the concentration at which the surfactant achieves its maximum surface tension reduction and begins to exhibit key functionalities like solubilization of hydrophobic substances.^{[11][12]}

The CMC of sodium myristate is sensitive to environmental conditions, but a typical value is approximately 4.5 mM at 25°C.^{[8][13]}

Figure 2: Aggregation of sodium myristate above the CMC.

Factors Influencing CMC

The precise CMC value is not fixed and is significantly influenced by the formulation environment:

- **Temperature:** For sodium myristate, the CMC shows a slight increase with temperature in the range of 25°C to 45°C.^[13]
- **pH:** The pH of the solution can affect the protonation state of the carboxylate head group. Lowering the pH can lead to the formation of less soluble myristic acid, which impacts aggregation behavior and can lower the limiting surface tension.^{[12][13]}
- **Ionic Strength:** The presence of electrolytes, particularly common cations like Na⁺, decreases the CMC. The added ions shield the electrostatic repulsion between the

negatively charged head groups, which facilitates their aggregation into micelles at a lower concentration.[12] For example, the CMC of sodium myristate can decrease from ~4 mM to 3 mM in the presence of 10 mM sodium ions.[12]

Hydrophilic-Lipophilic Balance (HLB)

The Hydrophilic-Lipophilic Balance (HLB) is a semi-empirical scale used to characterize the relative degree of hydrophilicity and lipophilicity of a surfactant.[14] The scale typically ranges from 0 to 20.

- Low HLB values (1-6) indicate a more lipophilic (oil-soluble) character, favoring the formation of water-in-oil (W/O) emulsions.
- High HLB values (9-20) indicate a more hydrophilic (water-soluble) character, promoting oil-in-water (O/W) emulsions.[15]

As an anionic surfactant with high water solubility, sodium myristate has a very high HLB value, often cited as being around 20.0.[15] This high value underscores its effectiveness as an O/W emulsifier, solubilizing agent, and detergent.

Physicochemical Data Summary

The core properties of sodium myristate are summarized below for quick reference.

Property	Value / Description	Source(s)
Chemical Formula	C ₁₄ H ₂₇ NaO ₂	[1]
Molecular Weight	~250.36 g/mol	[2][16]
Appearance	White to off-white crystalline powder	[2]
Classification	Anionic Surfactant	[8]
Synonyms	Sodium tetradecanoate, Myristic acid sodium salt	[2]
Critical Micelle Conc. (CMC)	~3.0 - 4.5 mM (at 25-37°C, condition dependent)	[8][12][17]
HLB Value	~20.0	
Solubility	Soluble in hot water and hot ethanol	[8][9]
Melting Point	~240-250°C	[18]

Applications in Research and Drug Development

While widely used in personal care for its cleansing and foaming abilities, sodium myristate's well-defined properties make it a valuable tool for researchers and drug development professionals.[1][8]

- **Emulsifier and Stabilizer:** Its primary role is to create and stabilize oil-in-water emulsions. This is critical for formulating creams, lotions, and other topical drug delivery systems where both aqueous and oily active ingredients must coexist in a stable, homogenous product.[3][19]
- **Solubilizing Agent:** The hydrophobic core of sodium myristate micelles can encapsulate poorly water-soluble drug molecules. This mechanism enhances the apparent solubility of hydrophobic drugs in aqueous formulations, which can improve their bioavailability.[9][19]

- **Drug Carrier:** In pharmaceutical research, it is used to prepare drug carriers like microspheres and patches, which can facilitate controlled drug release.[\[20\]](#)[\[21\]](#)
- **Model Surfactant:** Due to its simple, well-characterized structure, sodium myristate serves as an excellent model compound for fundamental research into surfactant self-assembly, interfacial phenomena, and protein-surfactant interactions.[\[8\]](#)[\[22\]](#)

Experimental Protocol: Determination of Critical Micelle Concentration (CMC)

The determination of the CMC is a foundational experiment for characterizing any surfactant. One of the most common and reliable methods is surface tensiometry. This protocol outlines the procedure.

Principle: The surface tension of a surfactant solution decreases sharply as its concentration increases. Once the CMC is reached and micelles begin to form, the concentration of free unimers in the bulk solution remains relatively constant. Consequently, the surface tension also plateaus. The CMC is identified as the concentration at which this break in the surface tension vs. $\log(\text{concentration})$ plot occurs.[\[11\]](#)[\[12\]](#)

Materials and Equipment

- **Materials:** Sodium myristate ($\geq 99\%$ purity), Deionized (DI) water (Type I, 18.2 M Ω ·cm), appropriate glassware (volumetric flasks, beakers).
- **Equipment:** Precision analytical balance, Tensiometer (with Du Noüy ring or Wilhelmy plate), Magnetic stirrer and stir bars, Thermostatically controlled water bath.

Step-by-Step Methodology

- **Preparation of Stock Solution:** Accurately weigh a sufficient amount of sodium myristate to prepare a stock solution well above the expected CMC (e.g., 20 mM). Dissolve it in a known volume of DI water in a volumetric flask. Gentle heating and stirring may be required to ensure complete dissolution.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution, covering a concentration range both below and above the expected CMC (e.g., from 0.1 mM to 15 mM).

- Temperature Equilibration: Place each dilution in the thermostatically controlled water bath and allow it to equilibrate to the desired experimental temperature (e.g., 25.0 ± 0.1 °C). This is a critical step as surface tension is temperature-dependent.[23]
- Surface Tension Measurement:
 - Calibrate the tensiometer according to the manufacturer's instructions, typically using DI water.
 - Measure the surface tension of each prepared dilution, starting from the most dilute solution and progressing to the most concentrated.
 - Ensure the platinum ring/plate is thoroughly cleaned (e.g., flamed or rinsed with acetone and DI water) between each measurement to prevent cross-contamination.
 - Allow the surface tension reading to stabilize before recording the value.
- Data Analysis:
 - Plot the measured surface tension (γ , in mN/m) as a function of the natural logarithm of the surfactant concentration ($\ln C$).
 - The resulting plot will show two distinct linear regions.
 - Perform a linear regression on the data points in each region.
 - The CMC is the concentration corresponding to the intersection point of these two regression lines.

Figure 3: Experimental workflow for CMC determination.

Safety and Handling

Sodium myristate is generally considered safe for its intended use in cosmetic and pharmaceutical products.[2][24] However, as with any chemical substance, appropriate laboratory practices should be followed. It may cause mild skin or eye irritation in its pure, powdered form.[25] Standard personal protective equipment (PPE), including safety glasses

and gloves, is recommended during handling.[22][25] Store in a cool, dry, well-ventilated area away from heat sources.[25]

Conclusion

Sodium myristate is a classic and highly effective anionic surfactant whose utility is rooted in its fundamental amphiphilic structure. Its classification as an anionic surfactant with a high HLB value accurately predicts its excellent performance as a cleansing agent, foaming agent, and oil-in-water emulsifier. Key parameters such as the Critical Micelle Concentration are not static but are influenced by formulation variables like temperature, pH, and ionic strength, a critical consideration for formulation scientists. The detailed protocols and foundational knowledge presented in this guide provide researchers and drug development professionals with the necessary tools to effectively characterize and leverage the versatile properties of sodium myristate in their applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Myristate: Surfactant Characteristics and Classification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148147#sodium-myristate-surfactant-characteristics-and-classification>]

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